

Technical Guide: Physicochemical Properties of 4-Bromo-4'-methoxybiphenyl

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Compound of Interest

Compound Name: 4-Bromo-4'-methoxybiphenyl

Cat. No.: B1277834

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This technical guide provides a detailed overview of the melting and boiling points of **4-Bromo-4'-methoxybiphenyl**, a crucial biphenyl derivative in synthetic organic chemistry and materials science. This document outlines its key physical properties, standardized experimental protocols for their determination, and a visual workflow to ensure accurate and reproducible measurements.

Data Presentation: Physical Properties

The quantitative data for **4-Bromo-4'-methoxybiphenyl** is summarized in the table below. For comparative context, data for related, structurally similar compounds are also included.

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
4-Bromo-4'-methoxybiphenyl	C ₁₃ H ₁₁ BrO	263.13[1][2][3]	143-145 (lit.)[1]	0 (reported, likely erroneous)[2][4]
4-Methoxybiphenyl	C ₁₃ H ₁₂ O	184.23	90	157 @ 10 mmHg
4-Bromobiphenyl	C ₁₂ H ₉ Br	233.10	82-86 (lit.)	310 (lit.)

Note on Boiling Point: The reported boiling point of 0°C for **4-Bromo-4'-methoxybiphenyl** is inconsistent with its molecular structure and high melting point, suggesting a database error.[\[2\]](#) [\[4\]](#) Based on the boiling points of the structurally related compounds, 4-bromobiphenyl and 4-methoxybiphenyl, the actual boiling point of **4-Bromo-4'-methoxybiphenyl** at atmospheric pressure is expected to be significantly above 300°C. Due to the high temperature required, it would likely be determined under reduced pressure to prevent thermal decomposition.

Experimental Protocols

Accurate determination of physical properties such as melting and boiling points is fundamental for compound identification and purity assessment.

Melting Point Determination of a Crystalline Solid

The melting point of a pure crystalline solid is a sharp, well-defined temperature range at which the substance transitions from a solid to a liquid. Impurities typically depress and broaden this range. The capillary method is a standard and reliable technique.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or DigiMelt)
- Glass capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Watch glass or weighing paper

Procedure:

- Sample Preparation: Ensure the **4-Bromo-4'-methoxybiphenyl** sample is a fine, homogeneous powder. If the crystals are large, gently grind them using a clean, dry mortar and pestle. The sample must be completely dry, as moisture can depress the melting point.
- Packing the Capillary Tube:

- Place a small amount of the powdered sample onto a watch glass.
- Press the open end of a capillary tube into the powder, forcing a small amount of the sample into the tube.
- Invert the tube and tap its sealed end gently on a hard surface to compact the solid at the bottom. The packed sample height should be approximately 1-2 mm for optimal heat transfer.

• Measurement:

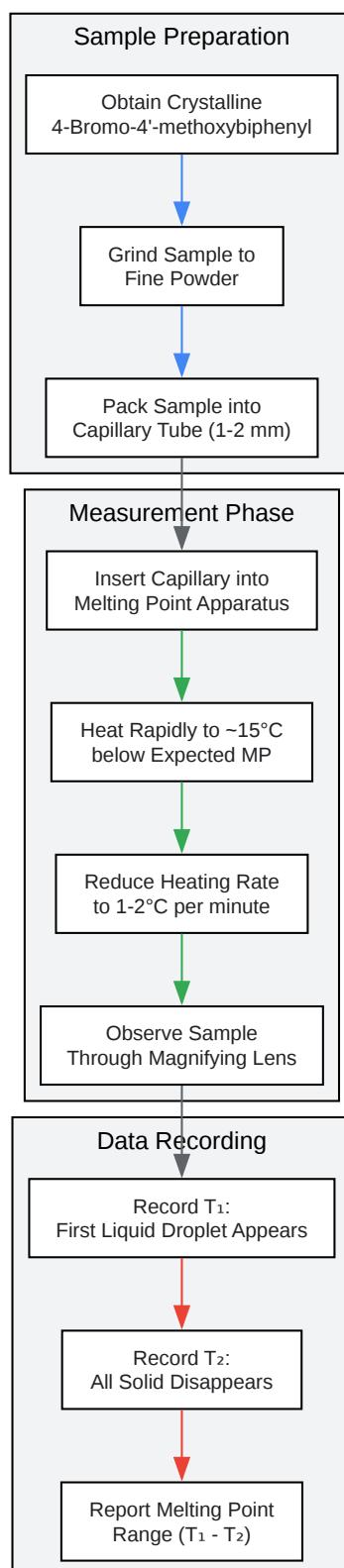
- Place the packed capillary tube into the heating block of the melting point apparatus.
- If the approximate melting point is unknown, a rapid preliminary heating (e.g., 10-20°C per minute) can be performed to get an estimate.
- For an accurate measurement, set the apparatus to heat rapidly to a temperature about 10-15°C below the expected melting point.
- Then, reduce the heating rate to 1-2°C per minute to allow for thermal equilibrium between the sample and the thermometer.

• Data Recording:

- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the last crystal melts and the entire sample is in a liquid state (the end of the melting range).
- For a pure compound, this range should be narrow (0.5-2°C).

Visualization of Experimental Workflow

The following diagram illustrates the standard workflow for determining the melting point of **4-Bromo-4'-methoxybiphenyl** using the capillary method.



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Caption: Workflow for Melting Point Determination.

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